

# Application Notes and Protocols: C.I. Acid Brown 120 in Textile Dyeing Research

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**C.I. Acid Brown 120** is a multi-azo acid dye soluble in water, presenting as a reddish-light brown powder.[1] Like other acid dyes, it is primarily used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[2][3] The dyeing process relies on the formation of ionic bonds between the anionic dye molecules and the protonated amino groups of the fibers under acidic conditions.[3] This document provides detailed application notes and protocols for the use of **C.I. Acid Brown 120** in laboratory-scale textile dyeing research, including illustrative performance data and standardized testing procedures.

## **Chemical and Physical Properties**



Property	Value	Reference
C.I. Name	Acid Brown 120	[4]
C.I. Number	35020	[4]
CAS Number	6428-26-8	[4]
Molecular Formula	C30H23N12Na3O9S3	[4]
Molecular Weight	860.75 g/mol	[4]
Appearance	Red-light brown powder	[4]
Solubility	Soluble in water (yellow-light brown solution)	[4]

## **Data Presentation: Illustrative Dyeing Performance**

Note: The following tables present illustrative quantitative data for the dyeing of wool and nylon with **C.I. Acid Brown 120**. This data is based on typical performance characteristics of similar acid dyes and should be used as a guideline for experimental design. Actual results may vary based on specific experimental conditions and substrate characteristics.

Table 1: Illustrative Dye Exhaustion of C.I. Acid Brown 120 on Wool and Nylon

Fiber	Dye Concentr ation (% owf)	рН	Temperat ure (°C)	Time (min)	Liquor Ratio	Exhaustio n (%)
Wool	1.0	4.5	98	60	40:1	~85
Wool	2.0	4.5	98	60	40:1	~80
Nylon	1.0	5.5	95	45	40:1	~92
Nylon	2.0	5.5	95	45	40:1	~88

Table 2: Illustrative Colorfastness Properties of **C.I. Acid Brown 120** on Wool and Nylon (2% owf dyeing)



Fiber	Wash Fastness (ISO 105-C06)	Light Fastness (ISO 105-B02)	Rubbing Fastness (ISO 105-X12) - Dry	Rubbing Fastness (ISO 105-X12) - Wet
Wool	3-4	4	4	3
Nylon	4	4-5	4-5	3-4

## **Experimental Protocols**

## Protocol 1: Exhaust Dyeing of Wool with C.I. Acid Brown 120

This protocol describes a standard laboratory procedure for the exhaust dyeing of wool fabric.

#### Materials:

- Wool fabric (scoured)
- C.I. Acid Brown 120
- Acetic acid (or formic acid)
- Sodium sulfate (Glauber's salt)
- Leveling agent (optional, non-ionic or amphoteric)
- Distilled water
- Laboratory dyeing machine (e.g., beaker dyer)

#### Procedure:

- · Preparation of Dyebath:
  - Set the liquor ratio (e.g., 40:1).
  - Add the required amount of distilled water to the dye pot.



- Add sodium sulfate (e.g., 5-10% on weight of fiber owf) and a leveling agent (e.g., 0.5-1.0% owf) if used.
- Adjust the pH of the bath to 4.5-5.5 with acetic acid.
- Add the pre-dissolved C.I. Acid Brown 120 dye solution (e.g., 2% owf).
- Dyeing Cycle:
  - Introduce the wetted wool fabric into the dyebath at 40°C.
  - Raise the temperature to the boil (98-100°C) at a rate of 1-2°C/minute.
  - Maintain the temperature at the boil for 60 minutes, ensuring gentle agitation.
- Rinsing and Drying:
  - Cool the dyebath to 70°C.
  - Remove the fabric and rinse thoroughly with warm water, followed by a cold water rinse until the water runs clear.
  - Squeeze the fabric to remove excess water and air dry.

## Protocol 2: Exhaust Dyeing of Nylon with C.I. Acid Brown 120

This protocol outlines a standard laboratory procedure for the exhaust dyeing of nylon fabric.

#### Materials:

- Nylon fabric (scoured)
- C.I. Acid Brown 120
- Acetic acid (or ammonium sulfate)
- Leveling agent (optional)



- · Distilled water
- Laboratory dyeing machine

#### Procedure:

- Preparation of Dyebath:
  - Set the liquor ratio (e.g., 40:1).
  - Fill the dye pot with the required volume of distilled water.
  - Add a leveling agent (e.g., 1% owf) if necessary.
  - Adjust the pH to 5.5-6.5 using acetic acid or ammonium sulfate.
  - Add the pre-dissolved **C.I. Acid Brown 120** dye solution (e.g., 2% owf).
- · Dyeing Cycle:
  - Immerse the wetted nylon fabric in the dyebath at 40°C.
  - Increase the temperature to 95-100°C at a rate of 1.5-2°C/minute.
  - Hold at this temperature for 45-60 minutes with continuous agitation.
- Rinsing and Drying:
  - Allow the dyebath to cool gradually.
  - Remove the fabric and rinse with warm and then cold water.
  - Hydroextract and air dry.

### **Protocol 3: Determination of Dye Exhaustion**

The percentage of dye exhaustion (%E) can be determined spectrophotometrically.

#### Procedure:



- Prepare a calibration curve for C.I. Acid Brown 120 at its maximum absorption wavelength (λmax).
- Before adding the fabric, take an aliquot of the initial dyebath.
- After the dyeing process is complete, take an aliquot of the final dyebath.
- Measure the absorbance of both the initial (A<sub>0</sub>) and final (A<sub>1</sub>) dyebath samples using a UV-Vis spectrophotometer at λmax.
- Calculate the percentage exhaustion using the following formula: % Exhaustion =  $[(A_0 A_1) / A_0] \times 100$

## Protocol 4: Assessment of Colorfastness to Washing (ISO 105-C06)

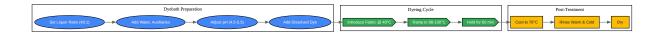
This is a standardized test to determine the resistance of the color of textiles to domestic or commercial laundering.

#### Procedure:

- Prepare a composite specimen by sewing a 10 cm x 4 cm piece of the dyed fabric to a multifiber strip.
- Prepare a wash solution containing a standard detergent (e.g., ECE phosphate reference detergent).
- Place the specimen in a stainless steel container with the wash solution and stainless steel balls.
- Agitate the container in a laundering machine (e.g., Launder-Ometer) at a specified temperature (e.g., 40°C or 60°C) for a set duration (e.g., 30 minutes).
- · Rinse the specimen thoroughly and dry it.
- Assess the color change of the dyed fabric and the staining of the adjacent multi-fiber strip using the standard grey scales.

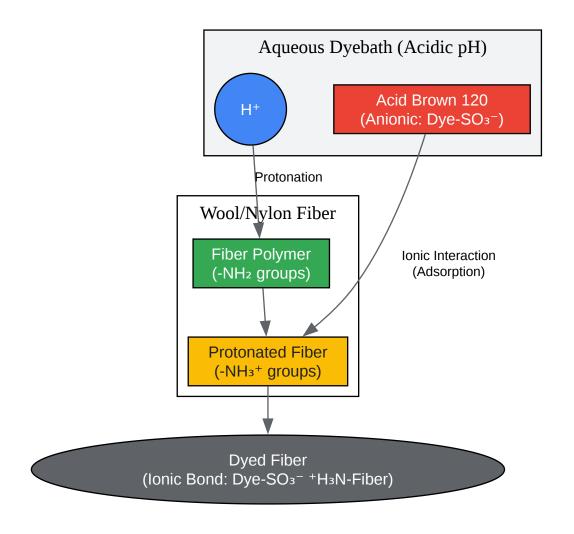


## **Mandatory Visualizations**



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Diagram 1: Experimental workflow for wool dyeing.



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Diagram 2: Ionic interaction in acid dyeing.



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### References

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